

Galactose pentaacetate versus glucose pentaacetate basic properties

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Compound of Interest

Compound Name: Galactose pentaacetate

CAS No.: 6763-46-8

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An In-depth Technical Guide to the Basic Properties of **Galactose Pentaacetate** and Glucose Pentaacetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Galactose pentaacetate and glucose pentaacetate are peracetylated derivatives of the monosaccharides D-galactose and D-glucose, respectively. As C-4 epimers, their structural similarity belies distinct physicochemical and biological properties. The acetylation of their hydroxyl groups enhances lipophilicity and stability, rendering them crucial intermediates in synthetic carbohydrate chemistry, drug development, and as tools for studying biological systems.^[1] This guide provides a detailed comparison of their fundamental properties, experimental protocols for their synthesis and characterization, and visualizations of their comparative features and experimental workflows.

Physicochemical Properties

The core physical properties of the α - and β -anomers of glucose and **galactose pentaacetate** are summarized below. Both compounds share the same molecular formula ($C_{16}H_{22}O_{11}$) and molecular weight (390.34 g/mol).^{[2][3][4][5]} They typically appear as white crystalline powders.^{[2][3]} Acetylation renders them generally soluble in organic solvents like ethanol and chloroform, and insoluble or sparingly soluble in water.^{[1][2][6]}

Table 1: Comparison of Physicochemical Properties

Property	α -D-Glucose Pentaacetate	β -D-Glucose Pentaacetate	α -D-Galactose Pentaacetate	β -D-Galactose Pentaacetate
CAS Number	604-68-2 ^{[5][7]}	604-69-3 ^{[3][8]}	4163-59-1 ^[4]	4163-60-4 ^[2]
Appearance	White crystalline powder ^[3]	White powder ^[6] ^[8]	White crystalline powder ^[4]	White crystalline powder ^{[1][2]}
Melting Point (°C)	111–114 ^[3] (lit. 109-111 ^[7])	130–134 ^[3] (lit. 130-132 ^[9])	92–98 ^[4] (lit. 94-98 ^[10])	142–146 ^[2] (lit. 143-144 ^[11])
Specific Rotation $[\alpha]_D$	+100° to +103° (c=1, CHCl ₃) ^[3]	+4.0° to +6.0° (c=1, CHCl ₃) ^[3]	+103° to +107° (c=1, CHCl ₃) ^[4]	+23° to +26° (c=1, CHCl ₃) ^[2]
Solubility	Soluble in ethanol, chloroform; soluble in water. ^[3]	Soluble in chloroform, methanol; insoluble in water. ^[6]	Soluble in organic solvents.	Soluble in ethanol, chloroform; insoluble in water. ^[2]

Structural and Spectroscopic Differences

The primary structural difference between glucose pentaacetate and **galactose pentaacetate** is the stereochemistry at the C-4 position of the pyranose ring. This epimeric distinction leads to subtle but measurable differences in their spectroscopic signatures, particularly in NMR spectroscopy. While a detailed comparative analysis would require experimental data, the general principles of carbohydrate NMR can be applied.^[12] The chemical shifts and coupling constants of the ring protons, especially H-4 and its neighbors (H-3 and H-5), will differ between the two compounds.

Experimental Protocols

Synthesis of Penta-O-acetyl- α -D-glucopyranose

This protocol is adapted from a method utilizing perchloric acid as a catalyst, noted for its efficiency and high yield.[\[13\]](#)

Materials:

- D-glucose
- Acetic anhydride
- Perchloric acid (70%)
- Ethanol
- Ice water

Procedure:

- In a conical flask, suspend D-glucose in 10 ml of acetic anhydride.
- With constant swirling and while maintaining the temperature below 35°C, add 0.7 ml of 70% perchloric acid dropwise until the glucose completely dissolves.
- Allow the mixture to stand at room temperature for 30 minutes.
- Pour the reaction mixture into a beaker containing ice water.
- Stir the mixture vigorously to precipitate the product.
- Filter the solid product and wash it thoroughly with cold water.
- Dry the crude product and recrystallize it from hot ethanol to obtain pure α -D-glucose pentaacetate.[\[13\]](#)

A similar, more general method involves heating D-glucose and sodium acetate with acetic anhydride.[\[14\]](#)

Characterization by Nuclear Magnetic Resonance (NMR) Spectroscopy

This is a general protocol for preparing an acetylated carbohydrate sample for NMR analysis.

Materials:

- Pentaacetate sample (e.g., glucose or **galactose pentaacetate**)
- Deuterated solvent (e.g., Chloroform-d, CDCl_3)
- NMR tube
- Pipettes and glassware

Procedure:

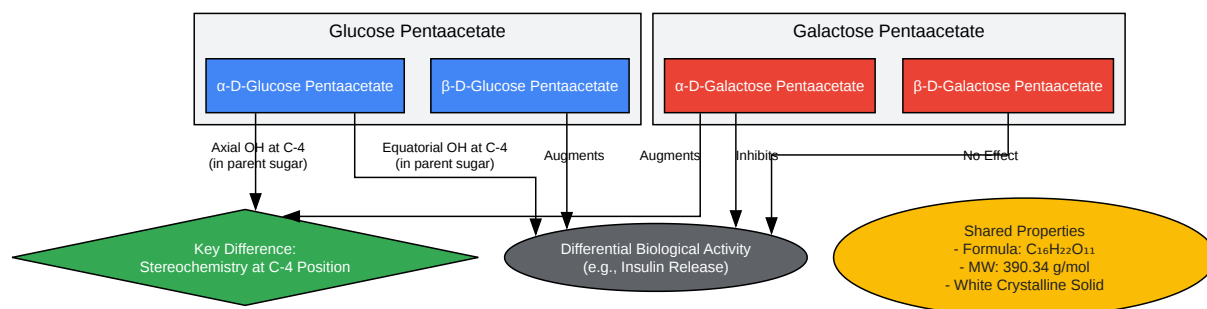
- Dissolve approximately 5-10 mg of the purified pentaacetate sample in 0.5-0.7 mL of deuterated chloroform (CDCl_3).
- Transfer the solution to a clean, dry NMR tube.
- Acquire ^1H and ^{13}C NMR spectra using a high-field NMR spectrometer (e.g., 500 MHz or higher).[\[12\]](#)
- To aid in structural elucidation and confirm the identity of the compound, perform 2D NMR experiments such as COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence).[\[15\]](#)
- The resulting spectra can be analyzed to confirm the structure, stereochemistry, and purity of the synthesized compound by comparing chemical shifts and coupling constants to literature values.

Biological Activity: A Case Study in Insulin Release

Studies have shown that the anomers of glucose and **galactose pentaacetate** can have differing effects on biological systems. For instance, in rat pancreatic islets, both α - and β -D-glucose pentaacetate augment insulin release.[\[16\]](#) In contrast, α -D-**galactose pentaacetate**

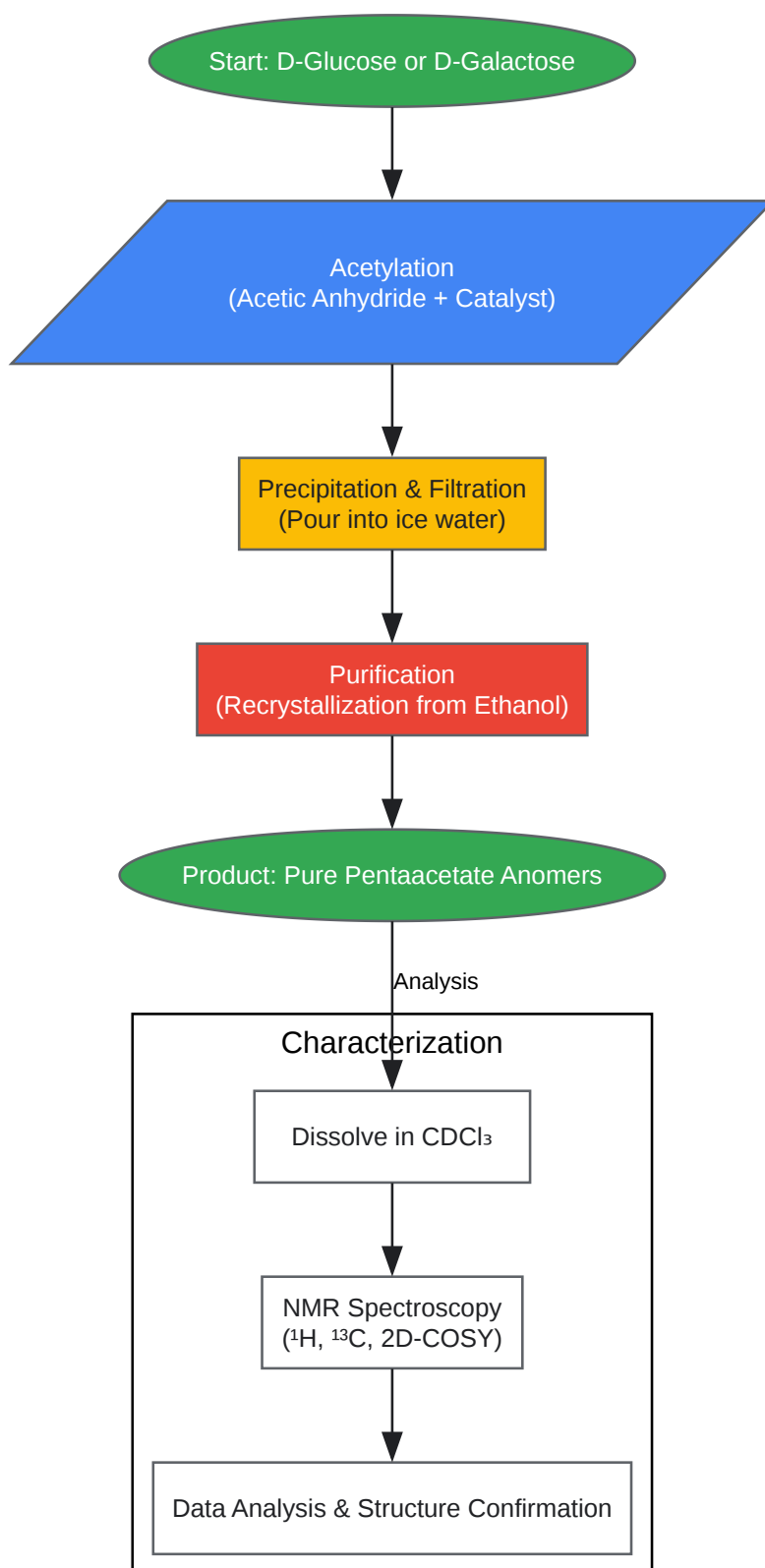
can inhibit insulin release under certain conditions, while its β -anomer has no effect.[16] This suggests the involvement of a receptor system with anomeric specificity.[16]

Visualizations



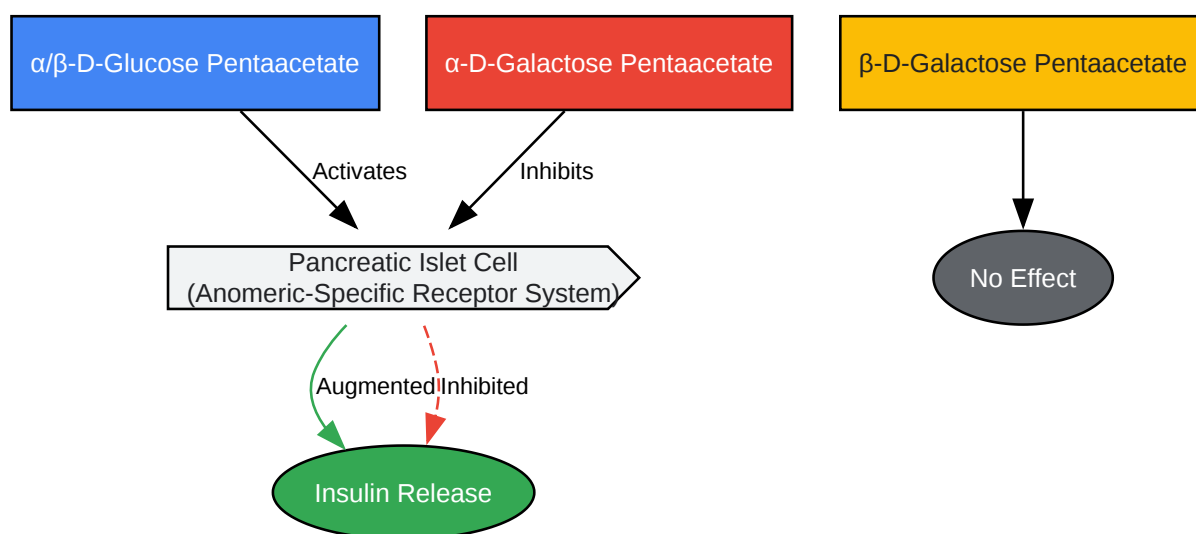
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Caption: Comparative properties of glucose and **galactose pentaacetate**.



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Caption: General workflow for synthesis and characterization.



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Caption: Differential effects on insulin release pathway.

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